

Introduction: Understanding the Intrinsic Hazards of Allyl Isobutyrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Allyl isobutyrate*

CAS No.: 15727-77-2

Cat. No.: B096330

[Get Quote](#)

Allyl isobutyrate (CAS No. 15727-77-2) is an ester characterized by a fruity odor, finding utility as a building block in organic synthesis and potentially in the formulation of flavoring agents.[1] However, its utility in a laboratory or research setting is predicated on a thorough understanding of its safety profile. The chemical reactivity and potential toxicity of this molecule are not solely defined by its ester functional group but are significantly influenced by the presence of the allyl moiety.

The primary toxicological concern stems from its metabolism. In vivo, allyl esters can undergo hydrolysis to yield isobutyric acid and, more critically, allyl alcohol.[2] Allyl alcohol is a highly toxic substance, classified as fatal in contact with skin and toxic if swallowed or inhaled.[3] This metabolic pathway is the causal link to the systemic hazards associated with **allyl isobutyrate** exposure. Therefore, all handling precautions must be implemented with the understanding that the risk is not merely from the parent compound but also from its potent metabolite. This guide provides a comprehensive framework for the safe handling, storage, and emergency management of **allyl isobutyrate**, grounded in established safety protocols and an understanding of its chemical nature.

Section 1: Hazard Identification and Toxicological Profile

A complete understanding of the hazards is the foundation of safe laboratory practice. **Allyl isobutyrate** is a colorless liquid that presents multiple physical and health risks that must be managed through robust control measures.[1]

Globally Harmonized System (GHS) Classification

The GHS classification provides a universally understood summary of the hazards.[4]

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)		Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 2)		Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)		Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation		Warning	H335: May cause respiratory irritation
Flammable Liquids (Category 3)		Warning	H226: Flammable liquid and vapor

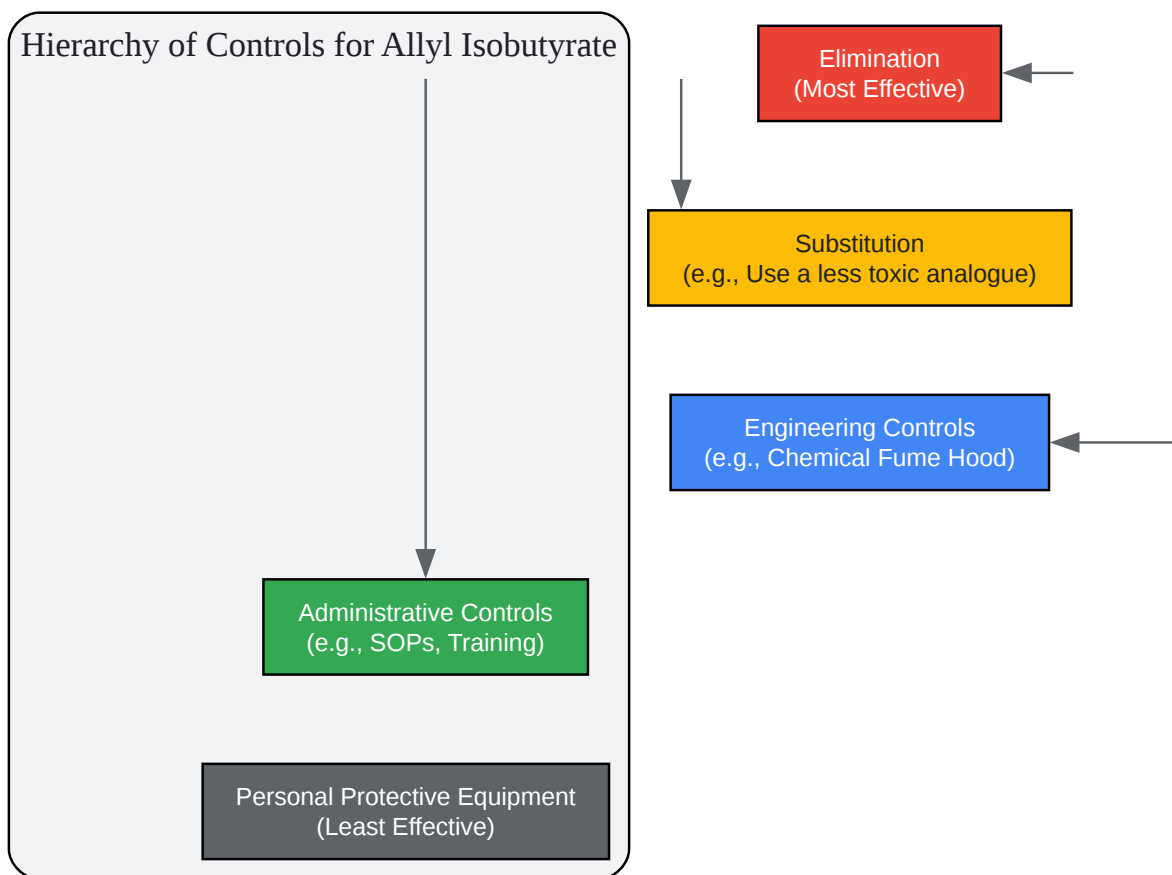
Physicochemical Properties

These properties are critical for assessing physical hazards like flammability and for designing appropriate storage and handling procedures.

Property	Value	Source
CAS Number	15727-77-2	[5]
Molecular Formula	C ₇ H ₁₂ O ₂	[5]
Molecular Weight	128.17 g/mol	[5]
Boiling Point	126-129 °C	[5]
Flash Point	42.8 °C	[5]
Density	0.896 g/cm ³	[5]
Solubility	Limited solubility in water; soluble in organic solvents.	[1]

Section 2: The Hierarchy of Controls: Engineering and Personal Protection

The most effective method for mitigating risk is to follow the hierarchy of controls. This principle prioritizes the elimination or substitution of hazards first, followed by engineering controls, administrative controls, and finally, personal protective equipment (PPE).



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls prioritizes safety measures from most to least effective.

Engineering Controls: The First Line of Defense

Because **allyl isobutyrate** vapor can cause respiratory irritation (H335) and the substance is toxic, all manipulations must be performed within a certified chemical fume hood to maintain a safe atmospheric environment.[6] Given its classification as a flammable liquid, ventilation systems and any electrical equipment in the immediate area must be explosion-proof.[7] Safety showers and eyewash stations are mandatory and must be readily accessible and regularly tested.[7]

Administrative Controls: Standard Operating Procedures (SOPs)

All personnel must be trained on the specific hazards of **allyl isobutyrate**. Laboratory protocols should strictly forbid eating, drinking, and smoking in areas where this chemical is handled or stored.[7][8] A key administrative control is to minimize the quantity of the chemical stored and used for any given procedure.

Personal Protective Equipment (PPE): The Final Barrier

PPE is not a substitute for robust engineering controls but is essential for protecting against direct contact.

Protection Type	Specification	Rationale and Causality
Hand Protection	Nitrile or neoprene gloves.	Protects against skin irritation (H315). Always check the manufacturer's breakthrough time data for the specific glove material.[7]
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles.	Protects against serious eye irritation (H319) from splashes. A face shield should be worn in addition to goggles when transferring larger volumes.[7]
Skin/Body Protection	Flame-resistant laboratory coat.	Protects skin from incidental contact and provides a barrier against fire hazards due to the material's flammability.[6]
Respiratory Protection	Not required when using a fume hood.	For spill response or in situations with inadequate ventilation, a NIOSH-approved air-purifying respirator with an organic vapor cartridge is necessary.[7]

Section 3: Protocols for Safe Handling and Storage

Adherence to strict protocols is non-negotiable when working with flammable and toxic materials.

Step-by-Step Handling Protocol

- **Pre-Use Inspection:** Before beginning work, verify the fume hood is functioning correctly. Ensure the work area is clear of clutter and that all ignition sources (hot plates, open flames, non-intrinsically safe equipment) are removed.[\[7\]](#)
- **Don PPE:** Wear all required PPE as specified in Section 2.
- **Grounding and Bonding:** To prevent static electricity discharge, which can ignite flammable vapors, ensure that the container and receiving equipment are properly grounded and bonded, especially during transfers of significant volumes.[\[9\]](#)
- **Use Appropriate Tools:** Employ only non-sparking tools made from materials like brass or bronze to prevent accidental ignition.[\[7\]](#)[\[9\]](#)
- **Chemical Transfer:** Dispense the liquid slowly and carefully to minimize splashing and vapor generation.
- **Container Management:** Keep the container tightly sealed when not in immediate use to prevent the escape of flammable and irritating vapors.[\[6\]](#)
- **Post-Use:** Thoroughly wash hands and any potentially exposed skin with soap and water after handling is complete.[\[7\]](#)

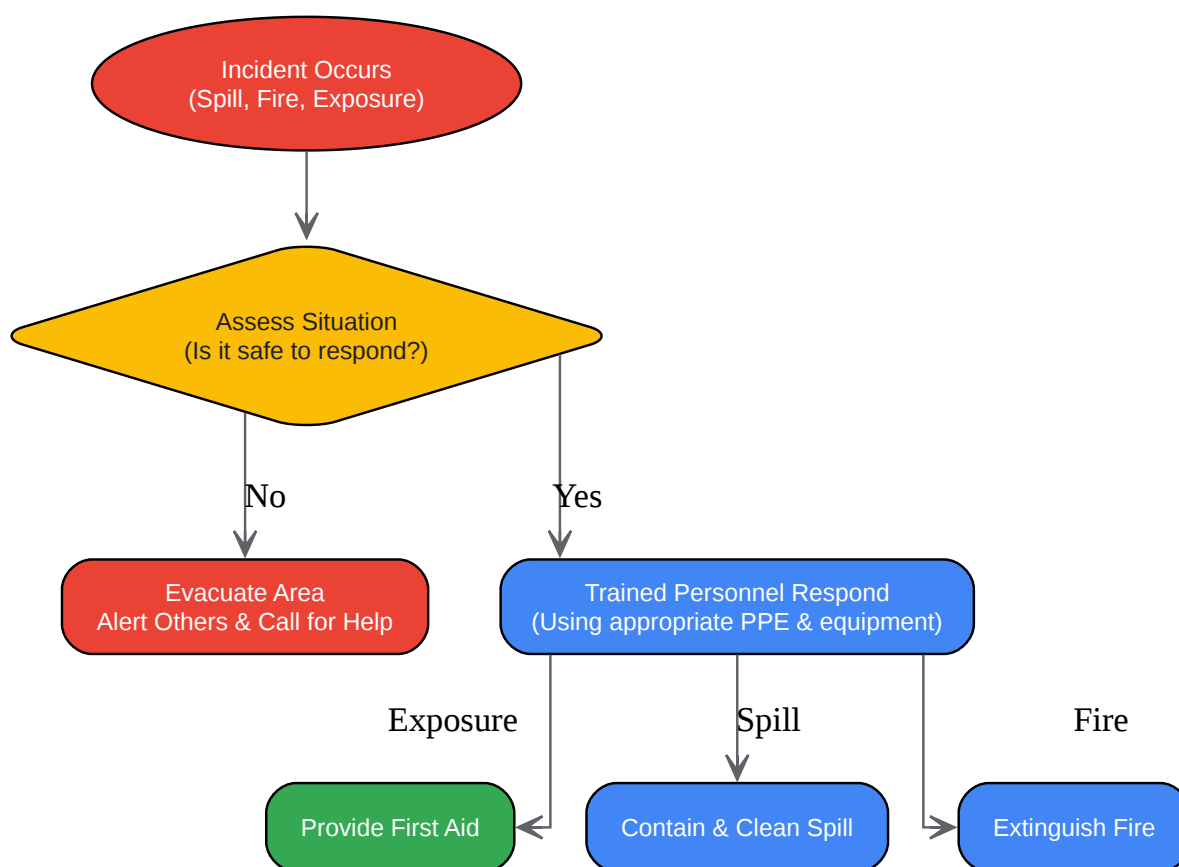
Storage Protocol

- **Location:** Store in a cool, dry, and well-ventilated area designated for flammable liquids.[\[7\]](#)[\[9\]](#)
- **Ignition Sources:** The storage location must be free of heat, sparks, and open flames.[\[10\]](#)
- **Incompatibilities:** Segregate **allyl isobutyrate** from incompatible materials. This is critical to prevent violent reactions. Incompatible materials include:
 - Strong Oxidizing Agents (e.g., perchlorates, nitrates)[\[9\]](#)[\[11\]](#)

- Strong Reducing Agents[9]
- Strong Acids and Bases[6][11]
- Container Integrity: Store in the original, tightly closed container. Ensure the container is properly labeled with the chemical name and all relevant hazard warnings.[6]

Section 4: Emergency Procedures

Preparedness is key to mitigating the consequences of an accident. All personnel must be familiar with these procedures.



[Click to download full resolution via product page](#)

Caption: A decision-making flowchart for responding to a chemical emergency.

First-Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

Exposure Route	First-Aid Protocol	Rationale
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Immediately call a POISON CENTER or physician.[7]	Inducing vomiting creates a risk of aspirating the chemical into the lungs, causing severe chemical pneumonitis.
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek immediate medical attention.[7]	Removes the individual from the source of irritating vapors to prevent further respiratory damage.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes.[7][12]	Prompt decontamination is essential to remove the irritant and prevent absorption.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [7][9]	Thorough irrigation is necessary to dilute and remove the chemical to minimize damage to the eye.

Accidental Release (Spill) Protocol

- Isolate and Secure: Immediately evacuate all non-essential personnel from the area. Remove ALL sources of ignition.[2][12]
- Ventilate: Increase ventilation to the area, if safe to do so.
- Containment: For small spills, use an inert absorbent material like sand, vermiculite, or commercial sorbent pads.[7] Do not use combustible materials like paper towels to absorb

the spill.

- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a designated, sealable, and properly labeled container for hazardous waste disposal.[2]
- Decontamination: Wash the spill area with a suitable solvent (e.g., ethanol) followed by soap and water, collecting the cleaning materials as hazardous waste.[2]

Fire-Fighting Measures

- Suitable Extinguishers: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[2]
[7]
- Unsuitable Extinguishers: A direct water jet is not recommended as it may be ineffective and can spread the flammable liquid.[11]
- Specific Hazards: Vapors are heavier than air and may travel to a distant ignition source and flash back.[11] Combustion will produce toxic fumes, including carbon monoxide.[7]
- Protective Actions: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[6][9] Use water spray to keep fire-exposed containers cool and prevent pressure buildup and potential explosion.[11]

Section 5: Waste Disposal

All waste materials, including the spilled substance, absorbent materials, and contaminated clothing, must be treated as hazardous waste.

- Regulatory Compliance: Disposal must be conducted in strict accordance with all applicable local, state, and federal regulations.[7]
- Procedure: Collect waste in sealed, properly labeled containers. Do not dispose of **allyl isobutyrate** or its waste down the drain. Arrange for disposal through a licensed hazardous waste management company.

References

- The Perfumers Apprentice. (2025). SAFETY DATA SHEET: Allyl Caproate. [\[Link\]](#)

- Chemos GmbH & Co.KG. (n.d.). Safety Data Sheet: Isobutyraldehyde. [[Link](#)]
- Carl ROTH. (n.d.). Safety Data Sheet: Isobutyric acid. [[Link](#)]
- PubChem. (n.d.). Isopropyl isobutyrate. National Center for Biotechnology Information. [[Link](#)]
- PubChem. (n.d.). Allyl isovalerate. National Center for Biotechnology Information. [[Link](#)]
- New Jersey Department of Health. (2017). Hazardous Substance Fact Sheet: Isobutyl Isobutyrate. [[Link](#)]
- PubChem. (n.d.). Allyl isothiocyanate. National Center for Biotechnology Information. [[Link](#)]
- The Good Scents Company. (n.d.). allyl isovalerate. [[Link](#)]
- PubChem. (n.d.). **Allyl isobutyrate**. National Center for Biotechnology Information. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. CAS 15727-77-2: allyl isobutyrate | CymitQuimica [cymitquimica.com]
2. Allyl isovalerate | C₈H₁₄O₂ | CID 17816 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. sigmaaldrich.com [sigmaaldrich.com]
4. Allyl isobutyrate | C₇H₁₂O₂ | CID 85071 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. echemi.com [echemi.com]
6. carlroth.com [carlroth.com]
7. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
8. allyl isovalerate, 2835-39-4 [thegoodscentscompany.com]
9. fishersci.com [fishersci.com]
10. chemos.de [chemos.de]

- [11. nj.gov \[nj.gov\]](#)
- [12. ALLYL ISOVALERATE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- To cite this document: BenchChem. [Introduction: Understanding the Intrinsic Hazards of Allyl Isobutyrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b096330/docs#introduction-understanding-the-intrinsic-hazards-of-allyl-isobutyrate\]](https://www.benchchem.com/product/b096330/docs#introduction-understanding-the-intrinsic-hazards-of-allyl-isobutyrate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)